

dodemorph acetate dissociation constant pKa

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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pKa Value and Chemical Significance

The following table summarizes the core data for dodemorph and its acetate salt:

Compound	CAS Registry No.	pKa Value (at 25 °C)	Chemical Nature
Dodemorph acetate [1]	31717-87-0	8.5 [1]	Weak acid [1]
Dodemorph (parent base) [2]	1593-77-7	8.08 [2]	Weak acid [2]

The pKa value indicates that **dodemorph acetate** behaves as a **weak acid** [1]. In practical terms, this means the compound can exist in either its neutral or ionized form depending on the pH of its environment. This ionization state directly affects key properties such as its solubility and how easily it can be absorbed through plant or fungal membranes [1].

Experimental Determination and Protocols

The pKa value of **8.5 for dodemorph acetate** is listed as **verified data used for regulatory purposes** within the European Union dossier [1]. This classification means the value was obtained using a validated and standardized methodology, though the specific experimental details are not provided in the public summary.

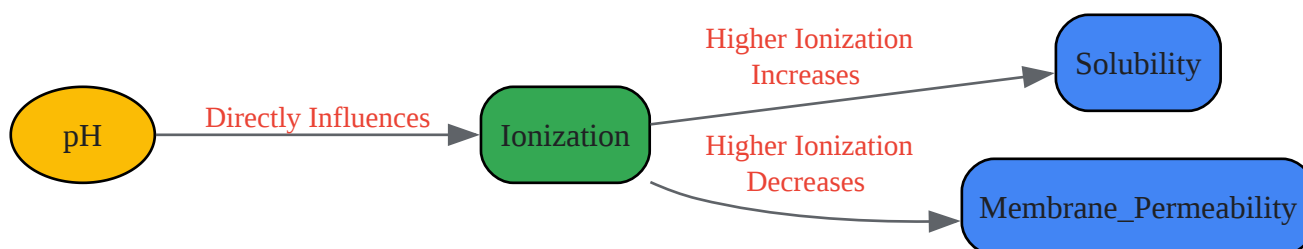
For researchers requiring a measured pKa value, the verified regulatory data offers a reliable reference. If experimental determination is needed, standard potentiometric titration (pH-metric) methods are typically suitable for compounds with pKa values in this range.

Research Applications and Relevance

The pKa value is particularly relevant for:

- **Solubility and Formulation:** The compound is moderately soluble in water (746 mg L⁻¹ at 20 °C and pH 7) [1]. Understanding its ionization helps in designing effective emulsifiable concentrates that can be diluted in spray tanks.
- **Mode of Action:** As a sterol biosynthesis inhibitor (FRAC Code 5), **dodemorph acetate** disrupts the formation of ergosterol in fungal membranes [1] [3]. Its systemic activity within the plant is influenced by its ability to cross membranes, a process governed by its lipophilicity and ionization state [2].
- **Environmental Fate:** The pKa, together with other properties like a high octanol-water partition coefficient (Log P of 4.23) [1], helps predict the fungicide's behavior in the environment, such as its adsorption to soil and potential for leaching.

The relationship between pH, ionization, and the fungicide's properties can be visualized as follows:



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> The ionization state of **dodemorph acetate**, governed by environmental pH, directly influences its solubility and membrane permeability.

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References

1. Dodemorph acetate (Ref: BAS 238F) - AERU [sitem.herts.ac.uk]
2. Dodemorph - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Buy Dodemorph acetate | 31717-87-0 [smolecule.com]

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